

Optimizing Aprinocarsen Concentration for Cell Culture Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: **Aprinocarsen**

Cat. No.: **B585716**

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Abstract

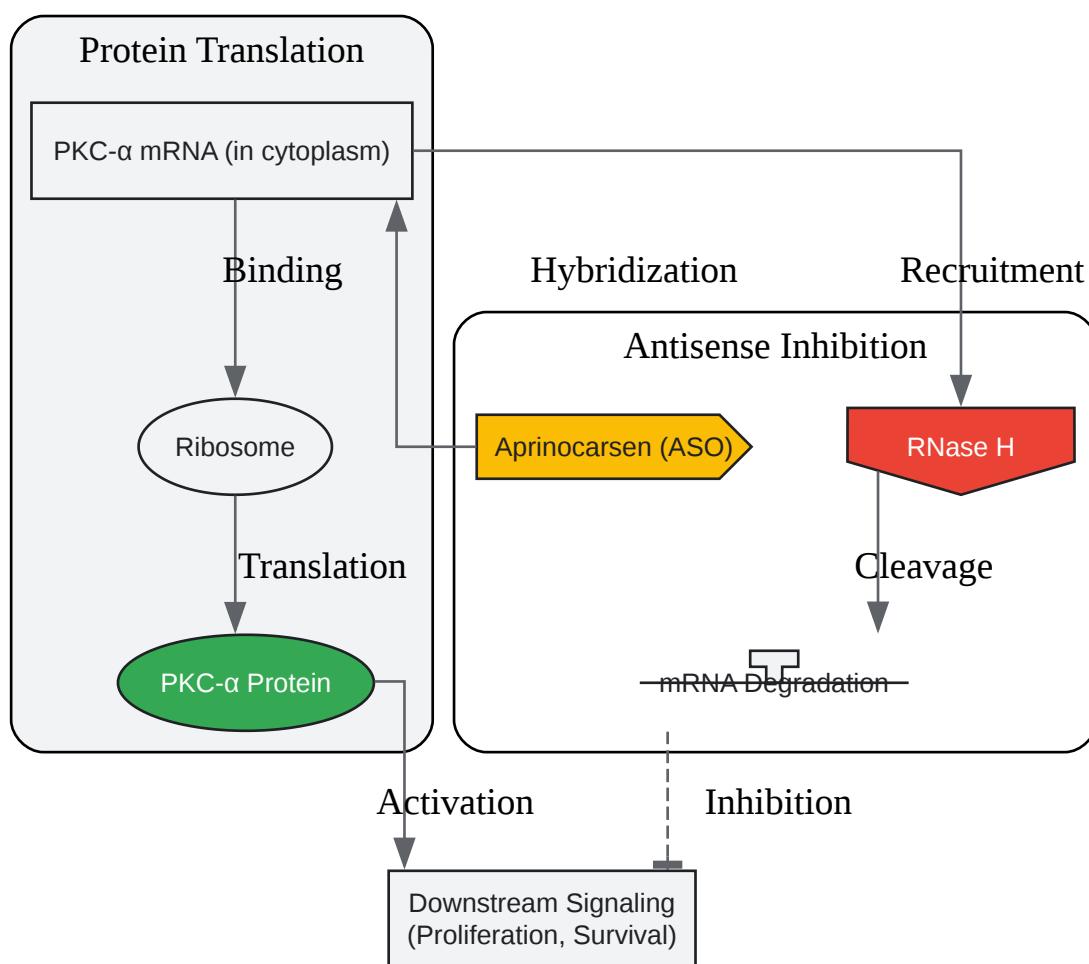
These application notes provide a comprehensive guide for optimizing the in vitro concentration of **Aprinocarsen** (also known as ISIS 3521 and LY900003), a phosphorothioate antisense oligonucleotide designed to inhibit the expression of Protein Kinase C-alpha (PKC- α). This document outlines **Aprinocarsen**'s mechanism of action, summarizes effective concentrations in various cancer cell lines, and provides detailed protocols for determining optimal dosage for specific research applications. The included methodologies and data are intended to guide researchers in achieving reproducible and meaningful results in cell culture-based studies.

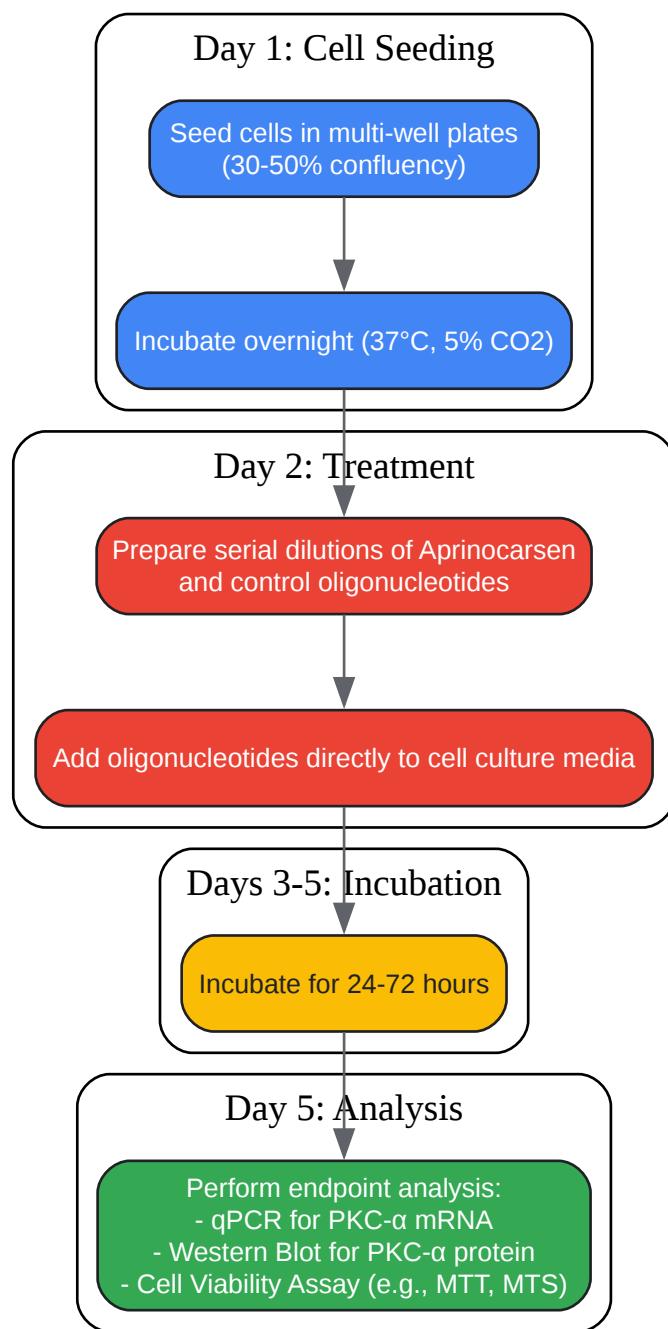
Introduction to Aprinocarsen

Aprinocarsen is a 20-mer antisense oligonucleotide that specifically targets the 3'-untranslated region of the human PKC- α mRNA.^[1] This interaction leads to the RNase H-mediated degradation of the PKC- α mRNA, which in turn inhibits the synthesis of the PKC- α protein.^{[2][3]} PKC- α is a serine/threonine kinase involved in various cellular signaling pathways that regulate cell differentiation, proliferation, and apoptosis.^{[2][3]} Its overexpression has been implicated in the progression of several cancers, making it a viable therapeutic target. **Aprinocarsen** has been investigated in numerous preclinical and clinical studies for the treatment of solid tumors, including those of the lung, bladder, and brain.^{[2][3]}

Mechanism of Action of Aprinocarsen

The primary mechanism of action for **Aprinocarsen** is the specific downregulation of PKC- α expression through an antisense mechanism.





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References

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